

1-((3-Chlorophenoxy)methyl)-4-nitro-1H-pyrazole molecular structure elucidation

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Compound of Interest

Compound Name: 1-((3-Chlorophenoxy)methyl)-4-nitro-1H-pyrazole

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An In-Depth Technical Guide to the Structural Elucidation of **1-((3-Chlorophenoxy)methyl)-4-nitro-1H-pyrazole**

Executive Summary

The functionalization of 4-nitro-1H-pyrazoles is a critical pathway in the development of advanced energetic materials, agrochemicals, and targeted pharmacophores. The nitro group at the C4 position imparts significant thermal stability and electron deficiency to the heteroaromatic core[1]. When this core is functionalized with an N-oxymethyl ether linkage—specifically yielding **1-((3-Chlorophenoxy)methyl)-4-nitro-1H-pyrazole**—the resulting molecule possesses a unique hemiaminal-type ether bridge.

This whitepaper outlines a comprehensive, self-validating methodology for the synthesis and orthogonal structural elucidation of this compound. By integrating Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared Spectroscopy (FT-IR), and High-Resolution Mass Spectrometry (HRMS), researchers can unambiguously map the electronic and spatial architecture of this highly polarized molecule.

Mechanistic Rationale for N-Alkylation

The synthesis of **1-((3-Chlorophenoxy)methyl)-4-nitro-1H-pyrazole** relies on the nucleophilic substitution of the pyrazole nitrogen. The presence of the 4-nitro group strongly withdraws electron density via both inductive and resonance effects, rendering the N-H proton highly acidic ($pK_a \approx 9.6$) compared to an unsubstituted pyrazole.

Causality in Reagent Selection: This enhanced acidity allows for facile deprotonation using a mild, non-nucleophilic base such as potassium carbonate (K_2CO_3) in a polar aprotic solvent like N,N-Dimethylformamide (DMF)[2]. DMF is specifically chosen over ethereal solvents (like THF) because its high dielectric constant strongly solvates the potassium cation, leaving the intermediate pyrazolide anion "naked" and highly reactive for the subsequent SN_2 displacement of the chloromethyl ether.

Self-Validating Synthesis & Isolation Protocol

The following step-by-step protocol is designed with built-in validation checkpoints to ensure the integrity of the intermediate and final product.

Step 1: Pyrazolide Anion Formation

- **Action:** Dissolve 4-nitro-1H-pyrazole (1.0 eq, 10 mmol) in 15 mL of anhydrous DMF under an inert argon atmosphere. Add anhydrous K_2CO_3 (1.5 eq, 15 mmol).
- **Validation Checkpoint:** The solution will transition from colorless to a distinct pale yellow suspension within 15 minutes, visually confirming the successful deprotonation and formation of the pyrazolide anion. Stir for 30 minutes at 25 °C.

Step 2: Electrophilic Alkylation

- **Action:** Cool the reaction vessel to 0 °C using an ice bath. Dropwise, add 1-chloro-3-(chloromethoxy)benzene (1.1 eq, 11 mmol) over 10 minutes.
- **Causality:** The SN_2 reaction between the pyrazolide and the highly reactive chloromethyl ether is exothermic. Cooling suppresses the thermal degradation of the electrophile and prevents unwanted side reactions (such as dialkylation or ether cleavage).

Step 3: Reaction Monitoring

- Action: Allow the reaction to warm to room temperature and stir for 4 hours. Monitor progress via Thin Layer Chromatography (TLC) using a Hexanes/EtOAc (3:1) mobile phase.
- Validation Checkpoint: The highly polar starting pyrazole ($R_f \approx 0.2$) will be consumed, replaced by a new, less polar spot ($R_f \approx 0.6$). This significant shift in polarity confirms the masking of the hydrogen-bond-donating N-H group.

Step 4: Quench and Phase Extraction

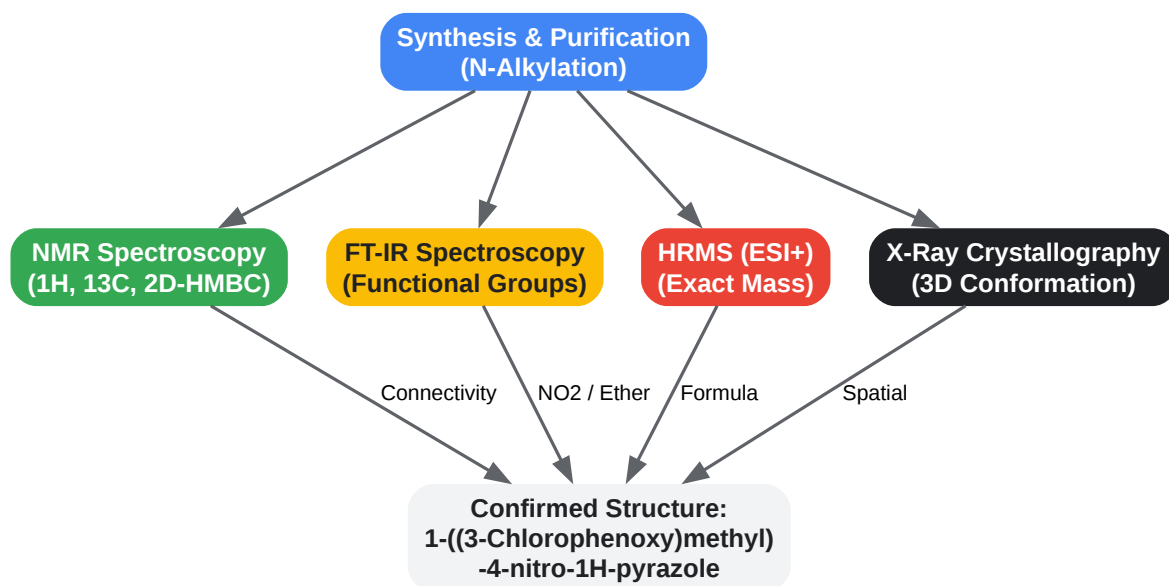
- Action: Quench the reaction by pouring it into 50 mL of crushed ice water, which precipitates the crude product and dissolves inorganic salts. Extract the aqueous phase with Ethyl Acetate (3×20 mL).
- Causality: Wash the combined organic layers extensively with a 5% aqueous Lithium Chloride (LiCl) solution (5×20 mL). DMF is notoriously difficult to remove via standard aqueous washes; the LiCl solution alters the partition coefficient, efficiently pulling DMF into the aqueous phase.

Step 5: Purification

- Action: Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate in vacuo. Purify via flash column chromatography (silica gel, gradient elution from 100% Hexanes to 80:20 Hexanes/EtOAc) to yield the pure title compound as a crystalline solid.

Orthogonal Spectroscopic Elucidation

To prove the exact connectivity of **1-((3-Chlorophenoxy)methyl)-4-nitro-1H-pyrazole**, we must rely on a multi-modal analytical workflow.



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Fig 1. Orthogonal analytical workflow for the structural elucidation of the target pyrazole.

Nuclear Magnetic Resonance (NMR)

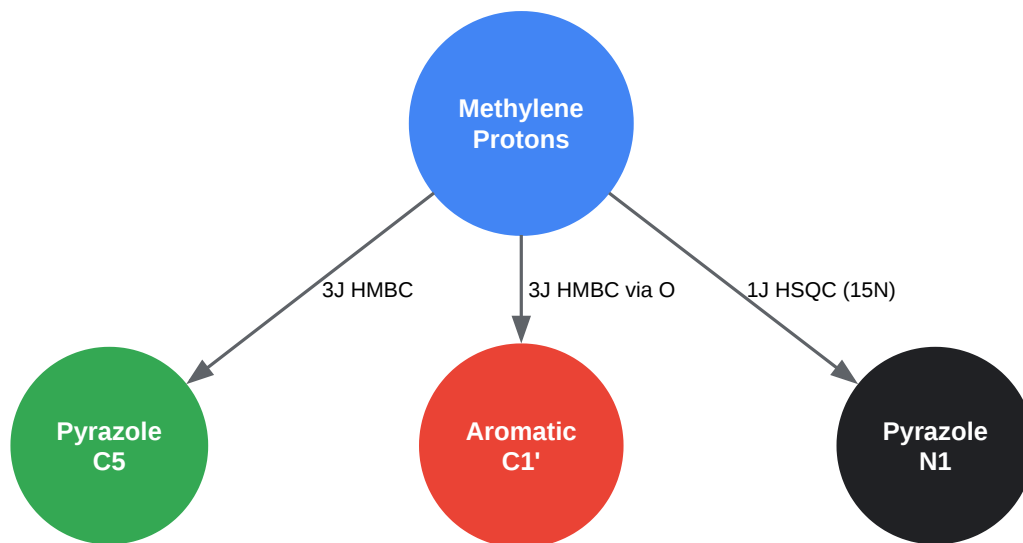
The ^1H NMR spectrum provides immediate diagnostic confirmation of the structure. The methylene bridge (-N-CH₂-O-) appears as a sharp singlet at an extremely deshielded position (δ 6.05 ppm). This profound downfield shift is caused by the combined inductive electron-withdrawing effects of the adjacent pyrazole nitrogen and the ether oxygen.

Because the molecule is N1-substituted, the symmetry of the pyrazole ring is broken. The pyrazole protons (H3 and H5) appear as two distinct, highly deshielded singlets at δ 8.12 and 8.25 ppm, characteristic of 1-alkyl-4-nitropyrazole systems[3]. The ^{13}C NMR further validates the structure, with the C4-NO₂ carbon resonating at δ 136.2 ppm[4].

Table 1: Summarized ^1H and ^{13}C NMR Data (400 MHz / 100 MHz, CDCl₃)

Position	¹ H Chemical Shift (δ, ppm)	Multiplicity (J in Hz)	¹³ C Chemical Shift (δ, ppm)	Assignment
N-CH ₂ -O	6.05	s (2H)	79.4	Methylene bridge
Pyrazole H5	8.25	s (1H)	126.8	Adjacent to N-alkyl
Pyrazole H3	8.12	s (1H)	131.5	Adjacent to N2
Pyrazole C4	-	-	136.2	C-NO ₂
Ar-H2'	6.98	t (J = 2.0, 1H)	116.2	Ortho to O, Ortho to Cl
Ar-H4'	7.05	ddd (J = 8.1, 2.0, 0.9, 1H)	122.5	Para to O, Ortho to Cl
Ar-H5'	7.22	t (J = 8.1, 1H)	130.6	Meta to O, Meta to Cl
Ar-H6'	6.85	ddd (J = 8.1, 2.0, 0.9, 1H)	113.8	Ortho to O, Para to Cl
Ar-C1' / C3'	-	-	156.5 / 135.0	C-O / C-Cl

To definitively prove that the methylene group bridges the pyrazole and the phenoxy ring, 2D Heteronuclear Multiple Bond Correlation (HMBC) is employed.



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Fig 2. Key 2D NMR HMBC and HSQC correlations confirming the N-oxymethyl linkage.

Fourier-Transform Infrared Spectroscopy (FT-IR)

Infrared spectroscopy is utilized to validate the functional groups that do not contain protons. The nitro group is unambiguously identified by its strong asymmetric stretching vibration at $\sim 1530\text{ cm}^{-1}$ and symmetric stretch at $\sim 1345\text{ cm}^{-1}$ ^[2].

Table 2: Key FT-IR Stretching Frequencies (ATR)

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
3130	Weak	C-H stretch (Aromatic & Pyrazole)
1530	Strong	Asymmetric -NO ₂ stretch
1345	Strong	Symmetric -NO ₂ stretch
1235	Medium	Asymmetric C-O-C (Ether) stretch
750	Strong	C-Cl stretch

High-Resolution Mass Spectrometry (HRMS)

HRMS (ESI+) analysis yields an exact mass corresponding to the [M+H]⁺ ion (m/z calculated for C₁₀H₉ClN₃O₃⁺: 254.0327). The primary fragmentation pathway involves the heterolytic cleavage of the C-O ether bond, ejecting a 3-chlorophenol neutral loss and leaving a highly stable pyrazolium-methyl cation (m/z 126.03).

Crystallographic & Spatial Analysis

While spectroscopic methods confirm connectivity, X-ray crystallography defines the spatial geometry. In polynitropyrazoles, the pyrazole ring and the nitro group are strictly coplanar to maximize π -conjugation and electron delocalization[1]. However, the sp³ -hybridized methylene bridge acts as a flexible hinge. To minimize steric clashes between the pyrazole π -cloud and the lone pairs of the ether oxygen, the 3-chlorophenyl ring is forced out of the pyrazole plane, adopting an orthogonal or heavily twisted conformation in the solid state.

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